

Investigating Autoimmune Disease Models with AS2521780: A Technical Guide

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Compound of Interest

Compound Name: AS2521780

Cat. No.: B12425242

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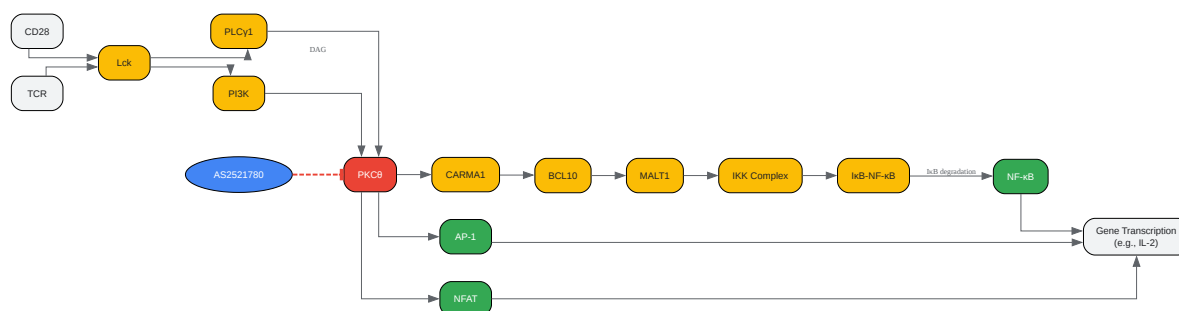
For Researchers, Scientists, and Drug Development Professionals

Introduction

AS2521780 is a potent and highly selective small molecule inhibitor of Protein Kinase C theta (PKC θ), a key enzyme in the T-cell receptor (TCR) signaling pathway.^{[1][2][3]} T-cell mediated immunity is central to the pathogenesis of numerous autoimmune diseases, making PKC θ an attractive therapeutic target.^{[1][2]} This technical guide provides an in-depth overview of the investigation of **AS2521780** in preclinical autoimmune disease models, focusing on its mechanism of action, efficacy data, and detailed experimental protocols.

Mechanism of Action: Inhibition of PKC θ Signaling

AS2521780 exerts its immunomodulatory effects by selectively inhibiting the kinase activity of PKC θ .^{[1][2][3]} Upon T-cell receptor (TCR) and CD28 co-stimulation, a signaling cascade is initiated, leading to the activation of downstream transcription factors such as NF- κ B, AP-1, and NFAT. These factors are crucial for T-cell activation, proliferation, and the production of pro-inflammatory cytokines like Interleukin-2 (IL-2).^[1] PKC θ plays a pivotal role in this pathway. By inhibiting PKC θ , **AS2521780** effectively disrupts this signaling cascade, leading to a reduction in T-cell activation and subsequent inflammatory responses.^{[1][2]}



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